An In-depth Technical Guide to Fluorophenylpiperidines for Advanced Research

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Compound of Interest

Compound Name:	*2-(4-Fluorophenyl)piperidine*
CAS No.:	*383128-03-8*
Cat. No.:	*B1364552*

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Abstract: The fluorophenylpiperidine scaffold is a privileged structure in medicinal chemistry, forming the core of numerous centrally active therapeutic agents. Strategic fluorination of the phenyl ring significantly modulates the scaffold's physicochemical properties, including lipophilicity, metabolic stability, and target-binding affinity. This guide provides a comprehensive technical overview of this chemical class, addressing isomeric considerations and focusing on the well-characterized and synthetically crucial compound, 4-(4-Fluorophenyl)piperidine. We will detail its core identifiers, including its InChIKey, physicochemical properties, a validated synthesis protocol, and its role as a key building block for advanced pharmaceutical compounds like Paroxetine. This document is intended for researchers, medicinal chemists, and drug development professionals.

Isomeric Specification and Core Chemical Identifiers

The substitution pattern of the fluorophenyl group on the piperidine ring is critical. While the user's query specified **2-(4-Fluorophenyl)piperidine**, it is crucial for the scientific community to note that this isomer is sparsely documented in peer-reviewed literature and chemical

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databases. In contrast, the 4-(4-Fluorophenyl)piperidine isomer is a widely used, extensively characterized, and commercially available building block in drug discovery.

To provide a thorough and actionable technical guide, this document will focus on the scientifically prominent 4-(4-Fluorophenyl)piperidine.

Core Identifiers for 4-(4-Fluorophenyl)piperidine

This section provides the essential chemical identifiers for unambiguous compound registration and data retrieval.

Identifier	Value	Source
IUPAC Name	4-(4-fluorophenyl)piperidine	PubChem[1]
InChIKey	AFYALJSDFPSAAZ-UHFFFAOYSA-N	PubChem[1]
InChI	InChI=1S/C11H14FN/c12-11-3-1-9(2-4-11)10-5-7-13-8-6-10/h1-4,10,13H,5-8H2	PubChem[1]
SMILES	C1CNCCC1C2=CC=C(C=C2)F	PubChem[1]
CAS Number	37656-48-7	PubChem[1]

Identifiers for 2-(4-Fluorophenyl)piperidine

For completeness, the known identifiers for the less common 2-substituted isomer are provided below.

Identifier	Value	Source
IUPAC Name	(R)-2-(4-fluorophenyl)piperidine	ChemicalBook[2]
CAS Number	1187468-22-9 (for R-enantiomer)	ChemicalBook[2]

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Physicochemical and Computed Properties

Understanding the physicochemical profile of 4-(4-Fluorophenyl)piperidine is essential for its application in synthesis and drug design. The fluorine atom imparts unique properties compared to its non-fluorinated analog, 4-phenylpiperidine.

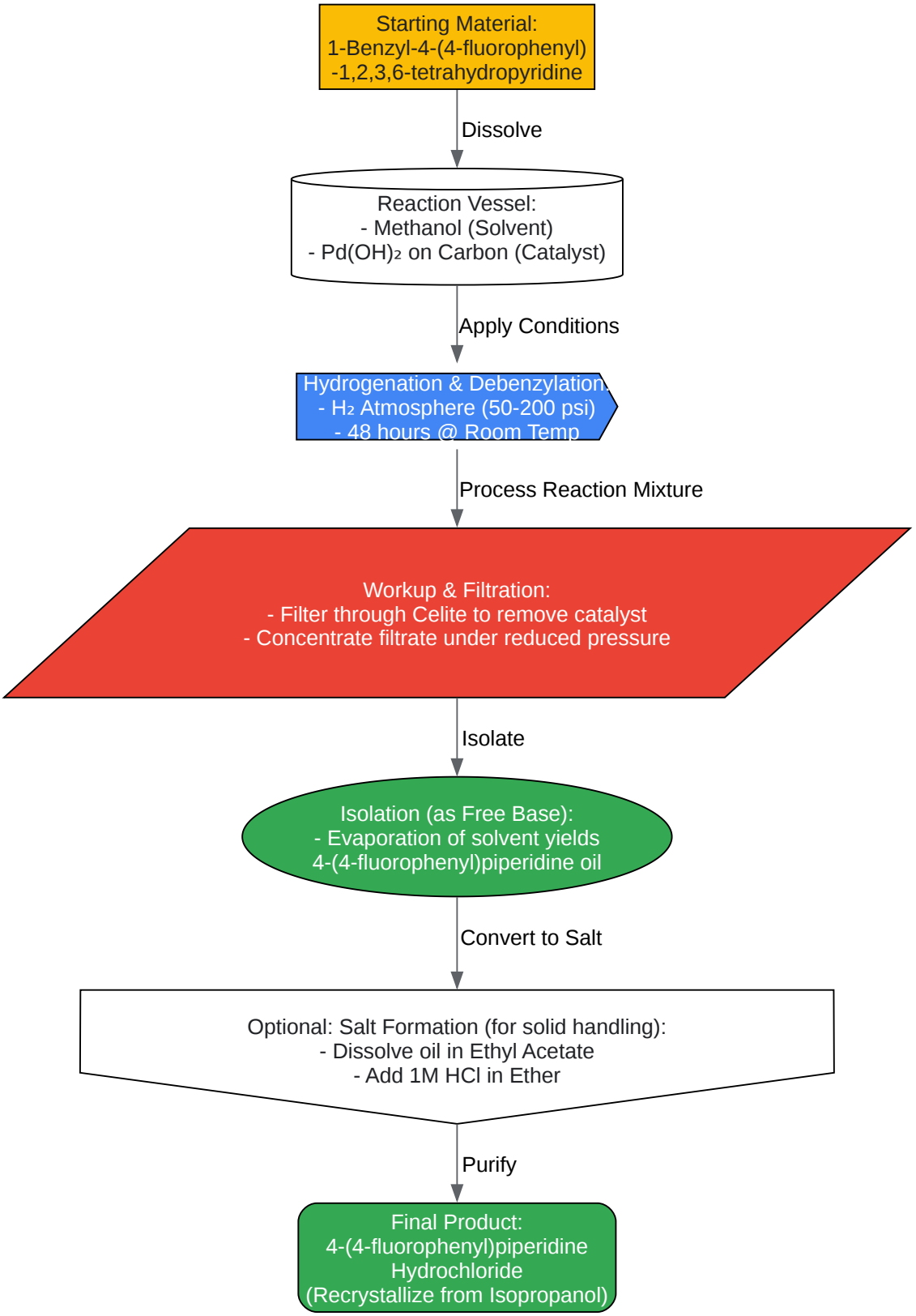
Property	Value	Unit	Source
Molecular Formula	$C_{11}H_{14}FN$	-	PubChem[1]
Molecular Weight	179.23	g/mol	PubChem[1]
Boiling Point	258.6 ± 40.0 (Predicted)	°C	ChemSrc[3]
Flash Point	110.2 ± 27.3 (Predicted)	°C	ChemSrc[3]
XLogP3	2.1	-	PubChem[1]
Topological Polar Surface Area	12 $Å^2$	$Å^2$	PubChem[1]
Appearance	White crystalline solid / Colorless oil	-	ChemBK, ChemicalBook[4][5]

Synthesis and Purification Protocol

The synthesis of 4-(4-fluorophenyl)piperidine is well-established. A common and effective method involves the catalytic hydrogenation and debenzylation of a tetrahydropyridine precursor. This process is reliable and scalable for laboratory and potential pilot-plant production.

Synthesis Workflow: Debenzylation/Hydrogenation Route

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Caption: Synthetic workflow for 4-(4-Fluorophenyl)piperidine.

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Step-by-Step Methodology

This protocol is adapted from established procedures.[5]

- Charging the Reactor: To a solution of 1-benzyl-4-(4-fluoro-phenyl)-1,2,3,6-tetrahydropyridine (1 equivalent, e.g., 12.0 g, 45.0 mmol) in methanol (e.g., 100 mL), carefully add Pearlman's catalyst (20% Palladium hydroxide on carbon, ~2% w/w, e.g., 1.0 g).
    - Scientist's Insight:Pearlman's catalyst, $Pd(OH)_2/C$, is highly effective for both the hydrogenation of the double bond and the hydrogenolysis (cleavage) of the N-benzyl protecting group in a single step. It is generally more efficient and safer than alternatives like palladium on charcoal for debenzylation.
- Hydrogenation: The resulting suspension is hydrogenated in a suitable pressure vessel (e.g., a stainless steel bomb or Parr shaker) under a hydrogen atmosphere (pressure can range from 50 to 200 psi) for an extended period, typically 48 hours, to ensure complete conversion.
- Reaction Monitoring: The reaction progress can be monitored by TLC or LC-MS by observing the disappearance of the starting material.
- Catalyst Removal: Upon completion, the reaction mixture is carefully filtered through a pad of Celite to remove the palladium catalyst. The filter cake is washed with additional methanol to ensure quantitative recovery.
    - Trustworthiness Check:Complete removal of the heterogeneous catalyst is critical to prevent contamination of the final product with heavy metals, a key requirement for pharmaceutical intermediates.
- Isolation of Free Base: The combined filtrate is concentrated in vacuo to yield 4-(4-fluoro)-phenyl-piperidine as a viscous, colorless oil.[5]
- Optional Salt Formation for Purification: For easier handling as a stable solid, the crude oil can be dissolved in a solvent like ethyl acetate. A 1M solution of hydrogen chloride in ether is then added, causing the hydrochloride salt to precipitate. The solid is collected by filtration and can be further purified by recrystallization from a suitable solvent like isopropanol.[5]

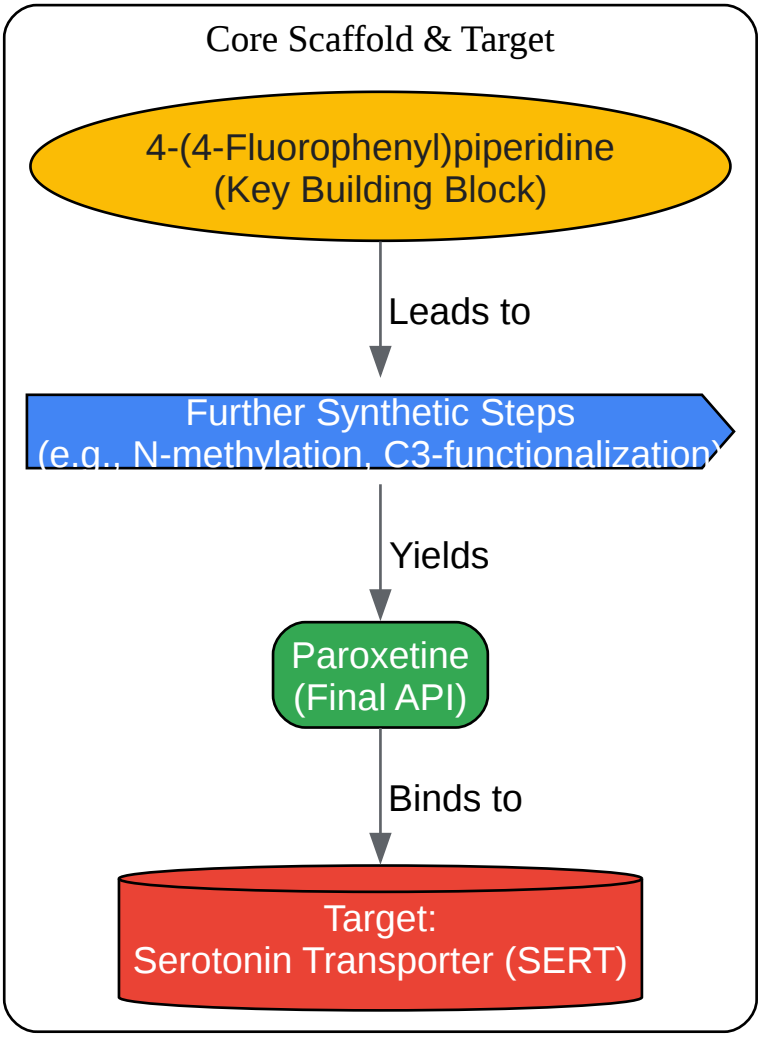
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Pharmacological Significance & Application

The 4-arylpiperidine motif is a cornerstone of neuropharmacology, capable of modulating neurotransmitters like serotonin and dopamine.[6] The introduction of a fluorine atom at the para-position of the phenyl ring enhances metabolic stability and can improve binding affinity to target proteins.

Role as a Precursor to Paroxetine

The most notable application of 4-(4-Fluorophenyl)piperidine is as a key intermediate in the synthesis of Paroxetine, a potent and selective serotonin reuptake inhibitor (SSRI) used extensively for treating depression and anxiety disorders.[6]



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Caption: Relationship between the core scaffold and its therapeutic application.

The synthesis of Paroxetine from this core involves stereoselective functionalization at the C3 position of the piperidine ring and N-methylation.[7] The presence and position of the fluorine atom are critical for the molecule's binding affinity to the serotonin transporter (SERT).

Broader CNS Applications

Derivatives of fluorophenyl piperidine have been investigated for a wide range of CNS targets beyond SERT, including:

- Dopamine Transporter (DAT): Certain derivatives show high affinity for DAT, making them relevant for conditions like ADHD and Parkinson's disease.[8]
- T-Type Calcium Channels: Some analogs have been explored as potential antihypertensive agents due to their activity on T-type calcium channels.[8]
- General CNS Activity: The scaffold is broadly used in the synthesis of compounds for antipsychotic and antidepressant research.[4]

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Sources

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